

Application Notes and Protocols for Aida-Dependent Biofilm Formation Assay

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Compound of Interest

Compound Name:	Aida protein
CAS No.:	141442-92-4
Cat. No.:	B1177497

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These application notes provide a detailed protocol for conducting an Aida-dependent biofilm formation assay. This assay is crucial for studying bacterial adhesion and biofilm development, particularly in pathogenic *Escherichia coli* strains expressing the Aida adhesin. The protocols outlined below cover the quantification of biofilm mass using the crystal violet (CV) staining method and visualization of biofilm architecture via confocal laser scanning microscopy (CLSM).

Introduction

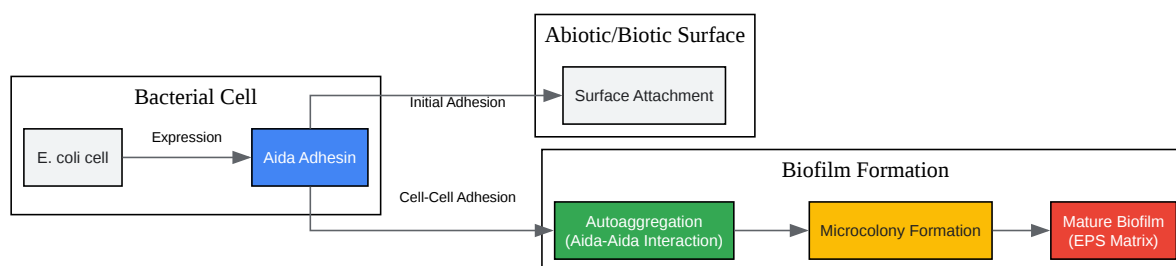
The Adhesin Involved in Diffuse Adherence (AIDA) is an outer membrane protein expressed by some pathogenic *E. coli* strains that plays a significant role in virulence.^{[1][2][3][4]} AIDA is a potent adhesin that facilitates bacterial attachment to various host cells and is a key factor in the initiation and formation of biofilms.^{[1][2][4]} This autotransporter protein mediates bacterial autoaggregation through intercellular self-recognition, a critical step in the development of robust biofilm structures.^{[1][2][3]} Understanding the mechanisms of Aida-dependent biofilm

formation is essential for developing novel anti-biofilm therapeutics and strategies to combat chronic infections.

This document provides two primary protocols: a quantitative assay using crystal violet staining to measure total biofilm biomass and a qualitative/quantitative method using confocal laser scanning microscopy for detailed architectural analysis.

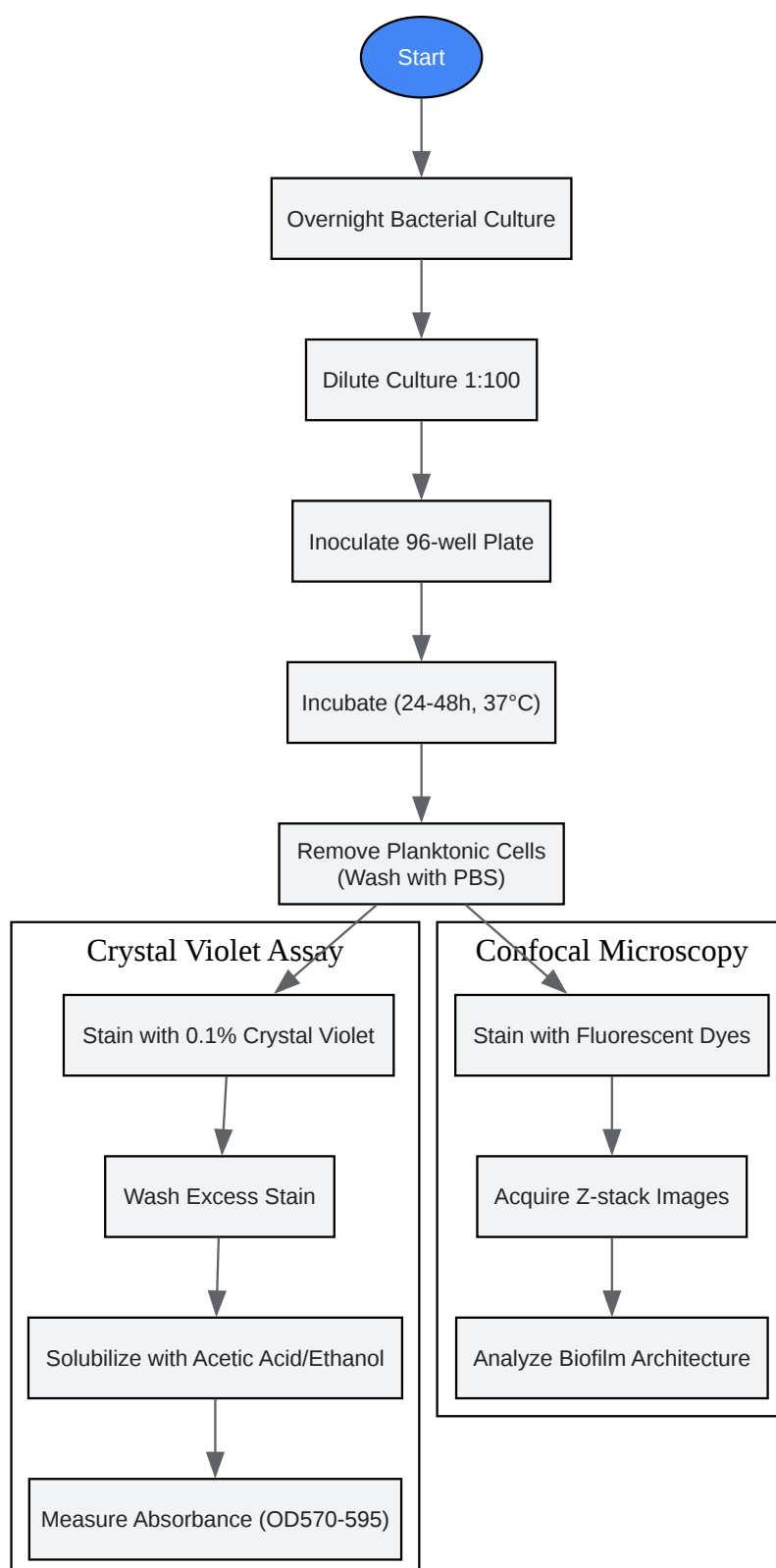
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of Aida-mediated biofilm formation and the general experimental workflow for the assays described.



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Caption: Aida-mediated biofilm formation signaling pathway.



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References

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- [3. files.core.ac.uk \[files.core.ac.uk\]](#)
- [4. Autotransporter adhesin AIDA-I \(Escherichia coli\) | Protein Target - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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